

# Application Note: Laboratory-Scale Purification of Anisylacetone by Vacuum Distillation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Anisylacetone

Cat. No.: B1665111

[Get Quote](#)

## Introduction

**Anisylacetone**, also known as 4-(4-methoxyphenyl)butan-2-one, is a chemical compound widely utilized in the flavor and fragrance industries for its sweet, fruity, and floral aroma, often associated with raspberry and cherry notes.<sup>[1][2][3]</sup> It also serves as an intermediate in organic synthesis. For these applications, high purity is often required. Due to its high boiling point at atmospheric pressure (approximately 277 °C), purification by simple distillation is impractical as it can lead to thermal decomposition.<sup>[1][2]</sup> Vacuum distillation is the preferred method as it lowers the boiling point of the compound, allowing for efficient purification at lower temperatures.<sup>[4]</sup> This document provides a detailed protocol for the laboratory-scale purification of **anisylacetone** using vacuum distillation.

## Data Presentation

A summary of the physical, chemical, and safety properties of **anisylacetone** is provided below for easy reference during the experimental setup and execution.

Table 1: Physical and Chemical Properties of **Anisylacetone**

Property	Value	Reference
IUPAC Name	<b>4-(4-methoxyphenyl)butan-2-one</b>	<a href="#">[5]</a>
CAS Number	104-20-1	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[8]</a>
Molecular Weight	178.23 g/mol	<a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	276 - 278 °C @ 760 mmHg	<a href="#">[1]</a>
	152 - 153 °C @ 15 mmHg	<a href="#">[5]</a>
Melting Point	8 - 10 °C	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Density	1.041 - 1.050 g/cm <sup>3</sup> at 20-25 °C	<a href="#">[1]</a> <a href="#">[5]</a>
Refractive Index	1.515 - 1.525 at 20 °C	<a href="#">[1]</a> <a href="#">[5]</a>

| Flash Point | >100 °C |[\[2\]](#)[\[9\]](#) |

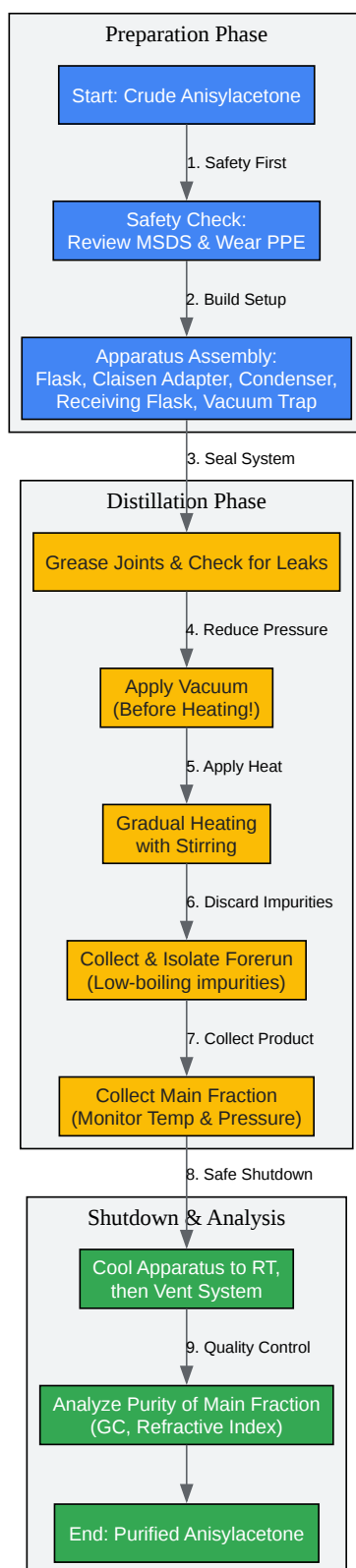
Table 2: Expected Distillation Parameters and Results

Parameter	Example Value	Notes
Starting Material	50 g Crude Anisylacetone	Purity may vary depending on the synthetic route.
Vacuum Pressure	10 - 15 mmHg	A stable vacuum is crucial for a consistent boiling point.
Heating Mantle Temp.	~170 - 190 °C	Should be 20-30 °C above the vapor temperature.
Observed Vapor Temp.	~145 - 155 °C	Corresponds to the boiling point at the applied pressure.
Forerun Fraction	1-2 mL	Collect and discard low-boiling impurities.
Main Fraction Yield	40-45 g	Dependent on the purity of the crude material.

| Expected Purity | >98% (by GC) | Assessed by post-purification analysis. |

## Experimental Workflow

The following diagram outlines the logical flow of the vacuum distillation process for **anisylacetone**.



[Click to download full resolution via product page](#)

Caption: Workflow for the vacuum distillation of **anisylacetone**.

## Experimental Protocol

This protocol details the step-by-step procedure for purifying **anisylacetone**.

### 1. Materials and Equipment

- Chemicals: Crude **anisylacetone**, vacuum grease, dry ice, and acetone (for cold trap).
- Glassware: Round-bottom flask (sized appropriately for the sample volume), Claisen adapter, short-path distillation head with condenser and vacuum takeoff, receiving flasks, thermometer and adapter.
- Equipment: Heating mantle with stirrer, magnetic stir bar, laboratory jack, vacuum pump or water aspirator, vacuum tubing (thick-walled), pressure gauge (manometer), cold trap, and personal protective equipment (PPE).

### 2. Safety Precautions

- **Anisylacetone** may cause skin and eye irritation.<sup>[6][8]</sup> It can be harmful if inhaled or ingested.<sup>[6][8]</sup>
- Always work in a well-ventilated fume hood.<sup>[8][10]</sup>
- Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.<sup>[6][8]</sup>
- Inspect all glassware for cracks or defects before use to prevent implosion under vacuum.<sup>[11]</sup>
- **Anisylacetone** is incompatible with strong oxidizing and reducing agents.<sup>[6]</sup>
- Use a safety shield around the apparatus during the distillation.

### 3. Apparatus Setup

- Place a magnetic stir bar into a two-neck round-bottom flask (the "distilling flask").
- Add the crude **anisylacetone** to the flask, filling it to no more than half its volume.

- Fit a Claisen adapter into the main neck of the flask. A Claisen adapter is recommended to prevent bumping of the liquid into the condenser.[\[11\]](#)
- Place a thermometer with its adapter in one neck of the Claisen adapter. Ensure the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the vapor temperature.
- Attach the distillation head/condenser to the other neck of the Claisen adapter.
- Attach a receiving flask to the end of the condenser. A cow-type adapter can be used to collect different fractions without breaking the vacuum.
- Lightly apply vacuum grease to all ground-glass joints to ensure an airtight seal.[\[11\]](#)
- Connect the vacuum takeoff on the distillation head to a cold trap, and then connect the trap to the vacuum source using thick-walled vacuum tubing.[\[11\]](#)
- Secure all glassware with clamps to a retort stand. Place the distilling flask in a heating mantle, supported by a lab jack.
- Connect the condenser to a circulating water source, with water entering the lower inlet and exiting the upper outlet.

#### 4. Distillation Procedure

- Turn on the cooling water for the condenser.
- Ensure the cold trap is filled with a suitable coolant (e.g., dry ice/acetone slurry).
- Turn on the magnetic stirrer to a moderate speed. A stir bar must be used for smooth boiling, as boiling stones are ineffective under vacuum.[\[11\]](#)
- Slowly turn on the vacuum source to gradually evacuate the system.[\[11\]](#) The pressure should drop and stabilize, ideally within the range of 10-20 mmHg. Note the stable pressure reading.
- Once the vacuum is stable, begin to gently heat the distilling flask with the heating mantle.[\[11\]](#)

- Increase the heat gradually until the liquid begins to boil and vapor can be seen rising.
- Monitor the temperature on the thermometer. The first condensate to appear (the "forerun") may contain lower-boiling impurities and should be collected in a separate receiving flask and discarded.
- As the temperature stabilizes at the expected boiling point for **anisylacetone** at the measured pressure (e.g., ~152 °C at 15 mmHg), switch to a clean receiving flask to collect the main fraction of purified product.[\[5\]](#)
- Continue distillation until only a small amount of residue remains in the distilling flask. Do not distill to dryness.

#### 5. Shutdown Procedure

- Lower and remove the heating mantle to allow the distilling flask to cool.[\[11\]](#)
- Let the entire apparatus cool to room temperature while still under vacuum.
- Slowly and carefully vent the system by opening the stopcock on the vacuum trap or removing the tubing from the vacuum pump.[\[11\]](#) A hissing sound will be heard as air re-enters.
- Once the system is at atmospheric pressure, turn off the vacuum pump and the condenser water.
- Disassemble the glassware. Weigh the collected main fraction and determine the yield.

#### 6. Post-Distillation Analysis

- Purity Assessment: The purity of the collected **anisylacetone** can be determined using Gas Chromatography (GC).
- Identity Confirmation: Measure the refractive index of the purified sample and compare it to the literature value (1.515-1.525 at 20 °C).[\[1\]](#)[\[5\]](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. breezeipl.com [breezeipl.com]
- 2. Anisyl Acetone Manufacturer, Exporter, Supplier [aromaaromatics.net]
- 3. foreverest.net [foreverest.net]
- 4. Vacuum distillation - Wikipedia [en.wikipedia.org]
- 5. Anisylacetone | C<sub>11</sub>H<sub>14</sub>O<sub>2</sub> | CID 61007 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. breezeipl.com [breezeipl.com]
- 7. prod.adv-bio.com [prod.adv-bio.com]
- 8. chemicalbull.com [chemicalbull.com]
- 9. vigon.com [vigon.com]
- 10. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Application Note: Laboratory-Scale Purification of Anisylacetone by Vacuum Distillation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665111#laboratory-scale-purification-of-anisylacetone-by-distillation]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)